

Safe Disposal of PIM-447 Dihydrochloride: A Procedural Guide

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Compound of Interest

Compound Name: PIM-447 dihydrochloride

Cat. No.: B608556

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the proper disposal of **PIM-447 dihydrochloride**, a potent pan-PIM kinase inhibitor. Adherence to these procedures is vital to mitigate risks to personnel and the environment.

Hazard Profile and Safety Recommendations

PIM-447 dihydrochloride is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.^[1] Therefore, stringent disposal protocols are necessary to prevent environmental contamination.

Personal Protective Equipment (PPE) during Handling and Disposal:

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.

Step-by-Step Disposal Procedure

The primary recommendation for the disposal of **PIM-447 dihydrochloride** is to use an approved waste disposal plant.^[1] Avoid releasing the chemical into the environment.^[1]

- Segregation and Collection:
 - Collect waste **PIM-447 dihydrochloride**, including any contaminated materials (e.g., weighing paper, pipette tips, vials), in a designated, properly labeled, and sealed waste container.
 - The container should be clearly marked with the chemical name and associated hazard symbols.
- Waste Storage:
 - Store the sealed waste container in a cool, well-ventilated area, away from incompatible materials such as strong acids, strong bases, strong oxidizing agents, and strong reducing agents.^{[1][2]}
- Engage a Licensed Waste Disposal Service:
 - Contact a licensed hazardous waste disposal company to arrange for the collection and disposal of the chemical waste.
 - Provide the waste disposal company with the Safety Data Sheet (SDS) for **PIM-447 dihydrochloride** to ensure they have all the necessary information for safe handling and disposal.
- Documentation:
 - Maintain a record of the amount of **PIM-447 dihydrochloride** disposed of and the date of disposal. Follow your institution's guidelines for waste manifest tracking.

Note: While one source suggests that smaller quantities can be disposed of with household waste, this is contradicted by the classification of the compound as very toxic to aquatic life.^[1]^[2] Therefore, the more cautious approach of professional disposal is strongly recommended.

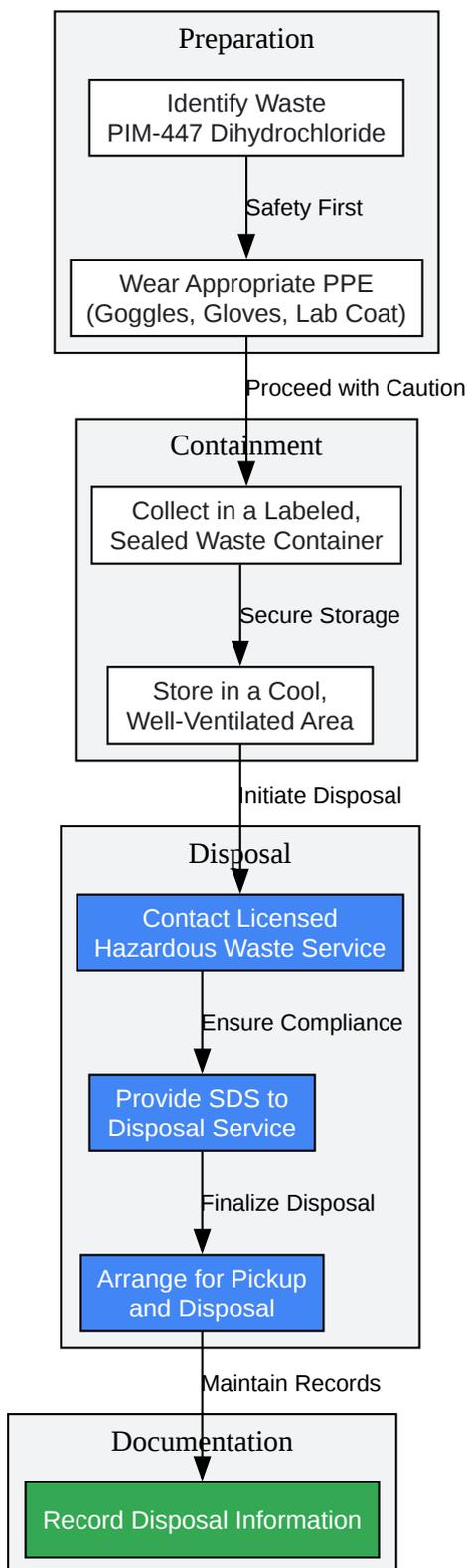
Chemical and Physical Properties

A summary of the key quantitative data for **PIM-447 dihydrochloride** is provided in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₂₄ H ₂₅ Cl ₂ F ₃ N ₄ O	[1]
Molecular Weight	513.386 g/mol	[1]
CAS Number	1820565-69-2	[1]
GHS Classification	Acute toxicity, Oral (Category 4); Acute aquatic toxicity (Category 1); Chronic aquatic toxicity (Category 1)	[1]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **PIM-447 dihydrochloride**.



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Caption: Logical workflow for the safe disposal of **PIM-447 dihydrochloride**.

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References

- 1. PIM-447 dihydrochloride|1820565-69-2|MSDS [dcchemicals.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
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